

best practices for long-term storage of [Ala11,22,28]-VIP

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Compound of Interest

Compound Name: [Ala11,22,28]-VIP

Cat. No.: B15496424

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Technical Support Center: [Ala11,22,28]-VIP

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage, handling, and experimental use of [Ala11,22,28]-VIP.

Frequently Asked Questions (FAQs)

Q1: What is [Ala11,22,28]-VIP and what is its primary function?

[Ala11,22,28]-VIP is a synthetic analog of the Vasoactive Intestinal Peptide (VIP). It is a potent and highly selective agonist for the human Vasoactive Intestinal Polypeptide Receptor 1 (VPAC1).^{[1][2][3][4]} Its high selectivity makes it a valuable tool for studying the specific physiological roles of the VPAC1 receptor.

Q2: How should I store lyophilized [Ala11,22,28]-VIP?

For long-term storage, lyophilized [Ala11,22,28]-VIP should be stored desiccated at -20°C.^[3]
^[4] For short-term storage of a few days to weeks, it can be kept at room temperature.

Q3: What is the best way to reconstitute lyophilized [Ala11,22,28]-VIP?

Before opening the vial, allow the lyophilized peptide to equilibrate to room temperature to prevent moisture condensation, which can degrade the peptide. Reconstitute the peptide in a sterile, aqueous solution. To aid in dissolution, you can gently warm the tube to 37°C and use

an ultrasonic bath. Some suppliers also state that it is soluble in solvents such as DMSO and acetone.

Q4: How should I store **[Ala11,22,28]-VIP** once it is in solution?

Stock solutions of **[Ala11,22,28]-VIP** should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots should be stored at -80°C for use within six months. For shorter-term storage, they can be kept at -20°C for up to one month.

Q5: What is the binding affinity of **[Ala11,22,28]-VIP** for its target receptors?

[Ala11,22,28]-VIP is highly selective for the human VPAC1 receptor over the VPAC2 receptor.

Receptor	Ki (nM)
Human VPAC1	7.4
Human VPAC2	2352

This data indicates that **[Ala11,22,28]-VIP** has a significantly higher affinity for the VPAC1 receptor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Low or no biological activity	Improper storage leading to degradation.	Ensure the peptide was stored at the recommended temperatures (-20°C for lyophilized, -80°C for solutions) and protected from moisture.
Repeated freeze-thaw cycles of the stock solution.	Always aliquot the reconstituted peptide to minimize freeze-thaw cycles.	
Incorrect pH of the experimental buffer.	VIP and its analogs are most stable in neutral to slightly acidic conditions (pH 5-7). Avoid basic solutions (pH > 7) as they can cause rapid degradation.	
Difficulty dissolving the lyophilized peptide	Peptide has formed aggregates.	Gently warm the solution to 37°C and use a sonicator to aid in solubilization.
Incorrect solvent.	While aqueous solutions are common, for highly concentrated stock solutions, consider using a small amount of a solvent like DMSO before diluting with your experimental buffer.	
Inconsistent experimental results	Peptide degradation in solution over time.	Prepare fresh dilutions from a frozen stock aliquot for each experiment. Avoid using solutions that have been stored at 4°C for extended periods.
Adsorption of the peptide to plasticware.	For very dilute solutions, consider using low-protein-binding tubes and pipette tips.	

The addition of a carrier protein like 0.1% BSA to the buffer can also help prevent adsorption.

Experimental Protocols

VPAC1 Receptor Binding Assay (Competitive)

This protocol describes a competitive radioligand binding assay to determine the binding affinity of **[Ala11,22,28]-VIP** to the VPAC1 receptor.

Materials:

- Membrane preparation from cells expressing the human VPAC1 receptor.
- [¹²⁵I]-VIP (Radioligand).
- Unlabeled **[Ala11,22,28]-VIP** (Competitor).
- Binding Buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, 0.1% BSA, pH 7.4).
- Wash Buffer (e.g., ice-cold 50 mM Tris-HCl, pH 7.4).
- Glass fiber filters (e.g., GF/C).
- Scintillation fluid.
- Scintillation counter.

Procedure:

- Prepare serial dilutions of unlabeled **[Ala11,22,28]-VIP** in binding buffer.
- In a 96-well plate, add the following to each well:
 - Membrane preparation.
 - A fixed concentration of [¹²⁵I]-VIP (typically at a concentration close to its K_d).

- Varying concentrations of unlabeled **[Ala11,22,28]-VIP** or buffer for total binding.
- To determine non-specific binding, add a high concentration of unlabeled VIP (e.g., 1 μ M) to a set of wells.
- Incubate the plate at room temperature for a sufficient time to reach equilibrium (e.g., 60-90 minutes) with gentle agitation.
- Terminate the binding reaction by rapid filtration through the glass fiber filters using a cell harvester.
- Wash the filters multiple times with ice-cold wash buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation fluid, and count the radioactivity using a scintillation counter.
- Calculate the specific binding at each concentration of the competitor by subtracting the non-specific binding from the total binding.
- Plot the specific binding as a function of the log concentration of **[Ala11,22,28]-VIP** and use non-linear regression to determine the IC_{50} .
- Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Cell-Based cAMP Assay

This protocol outlines a method to measure the stimulation of intracellular cyclic AMP (cAMP) production by **[Ala11,22,28]-VIP** in cells expressing the VPAC1 receptor.

Materials:

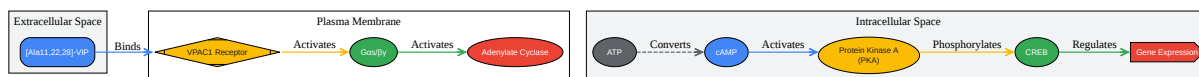
- A cell line endogenously or recombinantly expressing the human VPAC1 receptor (e.g., CHO-K1, HEK293).
- Cell culture medium.

- Stimulation buffer (e.g., Hanks' Balanced Salt Solution with a phosphodiesterase inhibitor like IBMX).
- **[Ala11,22,28]-VIP**.
- A commercial cAMP assay kit (e.g., HTRF, ELISA, or fluorescence-based).

Procedure:

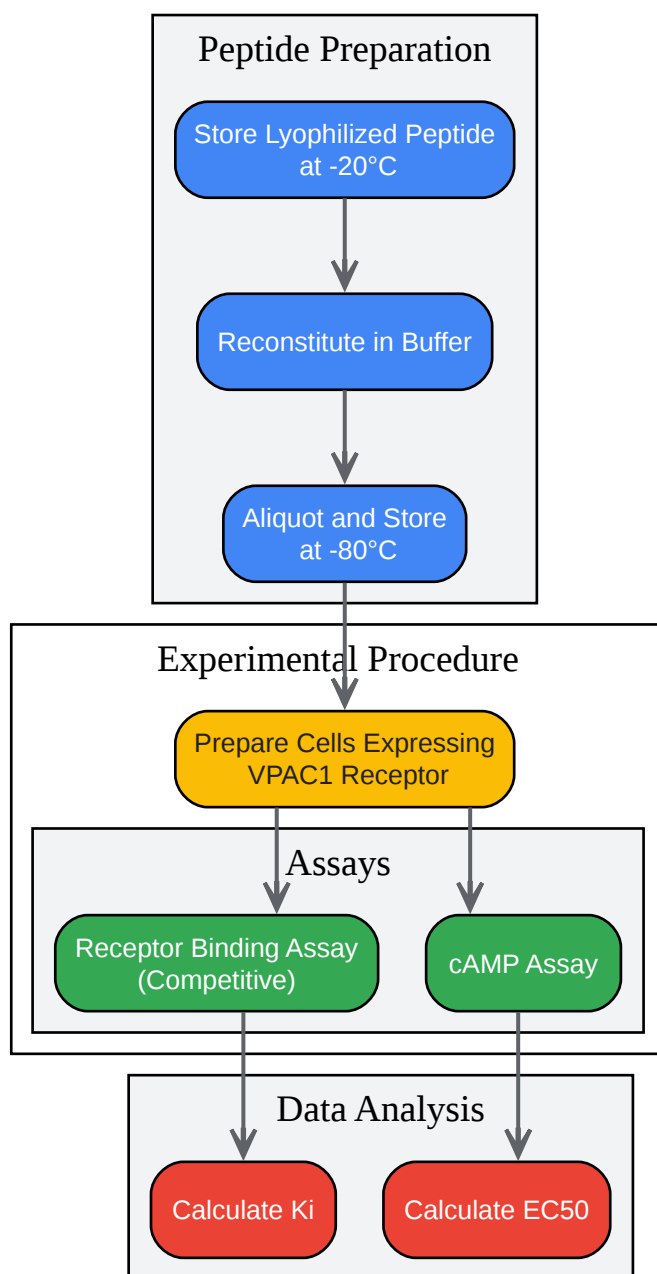
- Seed the cells in a 96-well plate and grow to the desired confluency.
- On the day of the experiment, remove the culture medium and wash the cells with stimulation buffer.
- Add stimulation buffer to each well and pre-incubate for a short period.
- Prepare serial dilutions of **[Ala11,22,28]-VIP** in stimulation buffer.
- Add the different concentrations of **[Ala11,22,28]-VIP** to the wells. Include a negative control (buffer only) and a positive control (e.g., forskolin).
- Incubate the plate at 37°C for a specified time (e.g., 15-30 minutes) to allow for cAMP production.
- Lyse the cells according to the cAMP assay kit manufacturer's instructions.
- Measure the cAMP levels in the cell lysates using the chosen assay kit.
- Plot the cAMP concentration as a function of the log concentration of **[Ala11,22,28]-VIP**.
- Use a sigmoidal dose-response curve fit to determine the EC₅₀ value, which represents the concentration of **[Ala11,22,28]-VIP** that produces 50% of the maximal response.

Visualizations



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Caption: VPAC1 Receptor Signaling Pathway.



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Caption: General Experimental Workflow.

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